

Structural Validation of Ethyl 4-chloro-6-methylnicotinate: A Multi-Spectroscopic Approach

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Compound of Interest

Compound Name: *Ethyl 4-chloro-6-methylnicotinate*

Cat. No.: *B12050712*

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Executive Summary

Ethyl 4-chloro-6-methylnicotinate (CAS 1142188-94-0) is a critical pyridine scaffold used in the synthesis of kinase inhibitors and agrochemicals.^[1] In drug development, the validation of this intermediate is often complicated by the formation of regioisomers, specifically Ethyl 6-chloro-4-methylnicotinate (CAS 57591-95-4), which possesses identical molecular weight and elemental composition.^[1]

This guide provides a definitive structural validation protocol. Unlike standard certificates of analysis that rely solely on ¹H NMR and LC-MS, this workflow integrates 2D NOESY NMR as the "Gold Standard" for regio-differentiation, ensuring that the chlorine atom is correctly positioned at C4 rather than C6.^[1]

The Structural Challenge: Target vs. Alternative

The primary challenge in validating this compound is distinguishing it from its "Imposter" regioisomer.^[1] Both compounds share the formula C₉H₁₀ClNO₂ and a mass of 199.63 g/mol .^[2]

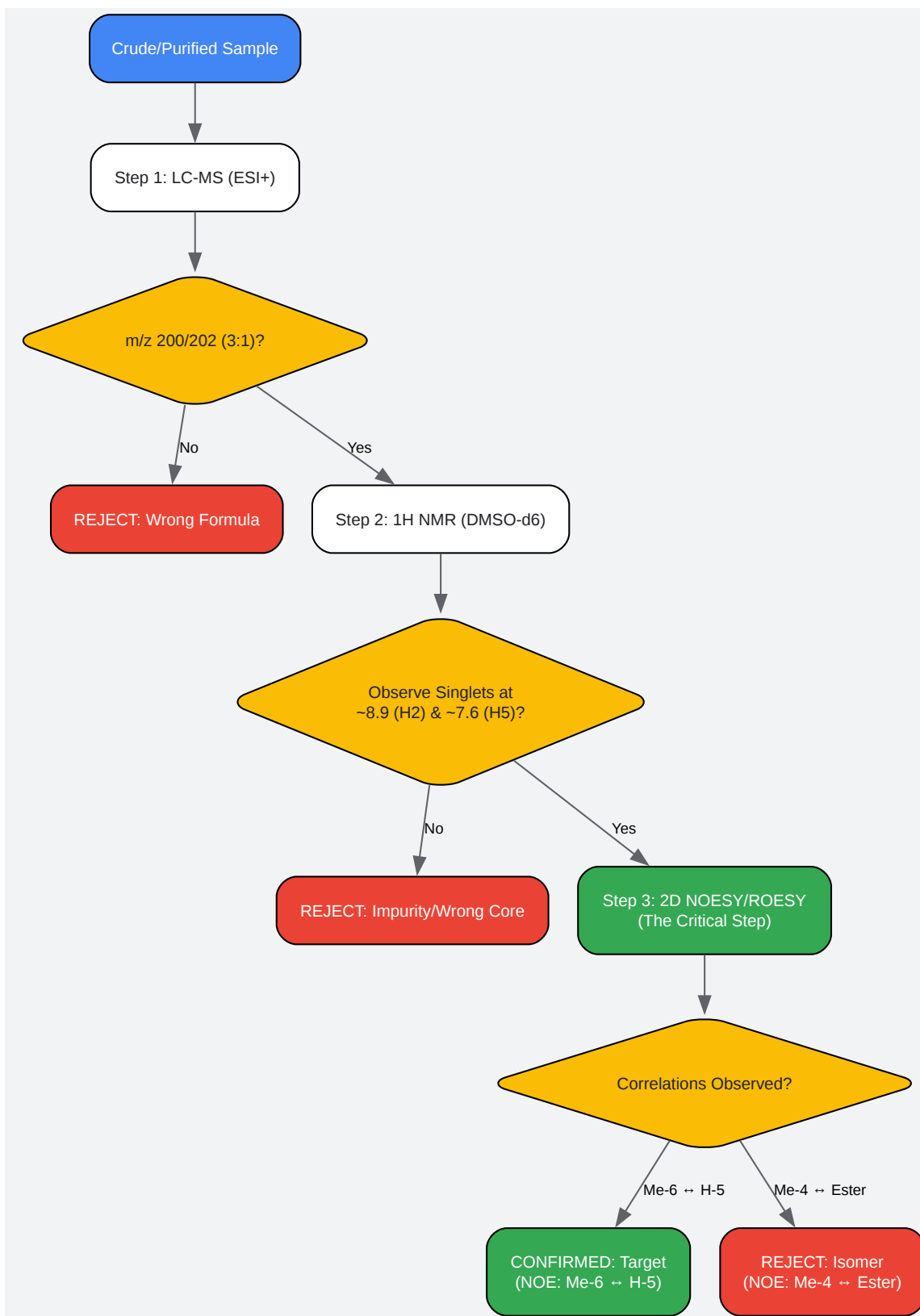
Feature	Target Product	Common Alternative (Impurity)
Name	Ethyl 4-chloro-6-methylnicotinate	Ethyl 6-chloro-4-methylnicotinate
CAS	1142188-94-0	57591-95-4
Structure	4-Cl, 6-Me substitution	4-Me, 6-Cl substitution
Key Risk	Correct scaffold for SNAr at C4	Incorrect scaffold; leads to dead-end synthesis
MS Profile	identical (m/z 199/201, 3:1 ratio)	Identical (m/z 199/201, 3:1 ratio)

Comparison of Validation Efficacy

Technique	Capability	Verdict
LC-MS (ESI)	Confirms MW and Cl presence.	Insufficient. Cannot distinguish regioisomers.
¹ H NMR (1D)	Identifies proton environments. [3]	Ambiguous. Chemical shifts of H2/H5 are similar in both isomers.
¹³ C NMR	Identifies carbon environments. [1]	Moderate. C-Cl vs C-Me shifts differ, but require careful referencing.
NOESY (2D)	Maps spatial proximity.	Definitive. The only method to prove Methyl location relative to H5. [1]

Strategic Validation Workflow

The following decision tree outlines the logical flow for confirming the structure, prioritizing the exclusion of the C6-chloro isomer.



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Figure 1: Logical workflow for the structural validation of **Ethyl 4-chloro-6-methylnicotinate**, highlighting the critical regio-differentiation step via NOESY.

Detailed Spectroscopic Analysis

A. Mass Spectrometry (LC-MS)

Objective: Confirm elemental composition and chlorine presence.[\[1\]](#)

- Method: ESI Positive Mode.[\[1\]](#)[\[3\]](#)
- Expected Result:
 - $[M+H]^+$: 200.04 Da.[\[1\]](#)
 - Isotope Pattern: Distinct 3:1 ratio of peaks at m/z 200 and 202, characteristic of a single Chlorine atom (/).
- Limitation: This data is identical for the target and its regioisomer.

B. Proton NMR (¹H NMR)

Objective: Assess purity and proton count.

- Solvent: DMSO- or CDCl [\[1\]](#)
- Key Signals (Target: CAS 1142188-94-0):
 - H-2 (Pyridine): Singlet, highly deshielded (~8.8 - 9.0 ppm).[\[1\]](#) Located between the Ring Nitrogen and the Ester.[\[1\]](#)[\[4\]](#)

- H-5 (Pyridine): Singlet, shielded relative to H-2 (~7.4 - 7.6 ppm).[1] Located between the 4-Cl and 6-Me.[1][2][4][5][6][7][8][9]
- 6-Methyl: Singlet (~2.5 - 2.6 ppm).[1]
- Ethyl Ester: Quartet (~4.3 ppm) and Triplet (~1.3 ppm).
- Differentiation Note: In the isomer (4-Me, 6-Cl), the H-5 proton is between a 4-Methyl and a 6-Chloro group.[1] The chemical shift difference between the isomers may be subtle (< 0.2 ppm), making 1D NMR unreliable for absolute identification without a reference standard.

C. 2D NOESY NMR (The Definitive Test)

Objective: Prove the position of the Methyl group relative to the aromatic protons and the ester. This is the self-validating step.

- Mechanism: Nuclear Overhauser Effect Spectroscopy (NOESY) detects protons that are close in space (< 5 Å).
- Target Logic (4-Cl, 6-Me):
 - The 6-Methyl group is spatially close to H-5.[1]
 - Observation: Strong cross-peak between Methyl signal (~2.6 ppm) and H-5 signal (~7.5 ppm).[1]
 - The 4-Chloro position has no protons, so the Ester (at C3) will show NOE only to H-2, not to the substituent at C4.
- Isomer Logic (4-Me, 6-Cl):
 - The 4-Methyl group is spatially close to the Ethyl Ester (at C3) AND H-5.[1]
 - Observation: Cross-peak between Methyl signal and Ester methylene protons.

Figure 2: Spatial map of the Target molecule.[1] The correlation between H-5 and the Methyl group (Sub6) confirms the structure.[1] Absence of interaction between Ester and C4-substituent (Cl) further validates the assignment.[1]

Experimental Protocols

Protocol 1: High-Resolution ^1H and NOESY NMR

Reagents: 10 mg Compound, 0.6 mL DMSO-

(99.9% D).[1] Instrument: 400 MHz or higher (600 MHz recommended for clear NOE resolution).

- Preparation: Dissolve 10 mg of the sample in DMSO-
in a clean, dry NMR tube. Ensure the solution is homogenous and free of suspended solids (filter if necessary).
- Acquisition (1D): Acquire a standard proton spectrum (16 scans, 2s relaxation delay). Phase and baseline correct.
- Acquisition (2D NOESY):
 - Set mixing time () to 500 ms.
 - Acquire 256 increments in the indirect dimension ().
 - Number of scans per increment: 8 or 16.[1]
- Processing: Apply sine-bell apodization in both dimensions. Symmetrize the matrix if necessary, but be cautious of artifacts.
- Analysis: Look for the diagonal peaks corresponding to H-5 and Methyl.[1] Check for off-diagonal cross-peaks connecting them.

Protocol 2: LC-MS Purity Check

Reagents: LC-MS Grade Acetonitrile, Water (with 0.1% Formic Acid).[1] Column: C18 Reverse Phase (e.g., Agilent Zorbax or Waters BEH), 1.7 μm or 3.5 μm .

- Gradient: 5% to 95% Acetonitrile over 5 minutes.
- Detection: UV at 254 nm (aromatic) and MS (ESI+).
- Validation Criteria:
 - Single peak in UV trace (>98% area).
 - Mass spectrum under the main peak must show m/z 200/202 ratio of ~3:1.
 - Absence of m/z 166 (Des-chloro analog) or m/z 180 (Hydrolysis product).^[1]

References

- PubChem.Ethyl 4,6-dichloro-2-methylnicotinate (Analog Reference). National Library of Medicine.^[1] Available at: [\[Link\]](#)^[1]

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Sources

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- 2. 59886-84-9|(4-Chloro-3-methylpyridin-2-yl)methyl acetate|BLD Pharm [\[bldpharm.com\]](#)
- 3. DSpace [\[tutvital.tut.ac.za\]](#)
- 4. prepchem.com [\[prepchem.com\]](#)
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